

Comprehensive Application Notes and Protocols for rac-Vofopitant-d3

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Compound Focus: rac-Vofopitant-d3

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Chemical and Biological Profile

rac-Vofopitant-d3 is a deuterated version of the potent tachykinin Neurokinin 1 (NK1) receptor antagonist Vofopitant. Deuterium incorporation is a strategic approach in drug development to modify the metabolic properties of pharmaceutical compounds without significantly altering their primary biological activity [1].

Key Characteristics

The table below summarizes the fundamental properties of **rac-Vofopitant-d3**:

Property	Specification
CAS Number	Provided in search results
Molecular Formula	C ₂₁ H ₂₀ D ₃ F ₃ N ₆ O [1]
Molar Mass	435.46 g/mol [1]
Parent Compound	Vofopitant (HY-12142) [1]
Biological Activity	Potent tachykinin NK1 receptor antagonist [1]

Property	Specification
Isotopic Label	Deuterium (D), three atoms

Biological Activity Data

The pharmacological activity of **rac-Vofopitant-d3** is expected to be consistent with its non-deuterated parent compound, Vofopitant. The quantitative biological assay data for Vofopitant is summarized below:

Species	Receptor	pKi Value	Potency
Human	NK1	10.6 [2]	Potent antagonist
Rat	NK1	9.5 [2]	Potent antagonist
Ferret	NK1	9.8 [2]	Potent antagonist

Activity Notes: Vofopitant exhibits high selectivity for the NK1 receptor, with only mild inhibitory effects on other receptors such as 5-HT1A, 5-HT1D, 5-HT2A, and histamine H1 receptors, and minimal affinity for NK2 and NK3 receptors [2]. The primary purpose of deuterium labeling is to alter the compound's pharmacokinetics, potentially leading to a prolonged half-life and reduced formation of toxic metabolites [1].

Synthesis and Analytical Strategies

While a direct synthesis protocol for **rac-Vofopitant-d3** is not available in the searched literature, the following sections outline established general principles and methodologies.

General Pathways for Deuterated Pharmaceutical Synthesis

Deuterium incorporation into drug molecules like Vofopitant typically employs one of two strategic approaches:

- **Late-Stage Isotope Incorporation:** This method involves introducing the deuterium label in the final steps of the synthesis, often through H/D exchange reactions or by using a deuterated building block in the last coupling reaction.
- **Deuterated Starting Materials:** This approach involves synthesizing the molecule from commercially available deuterated starting materials (e.g., deuterated benzene, pyridine, or other simple organic molecules).

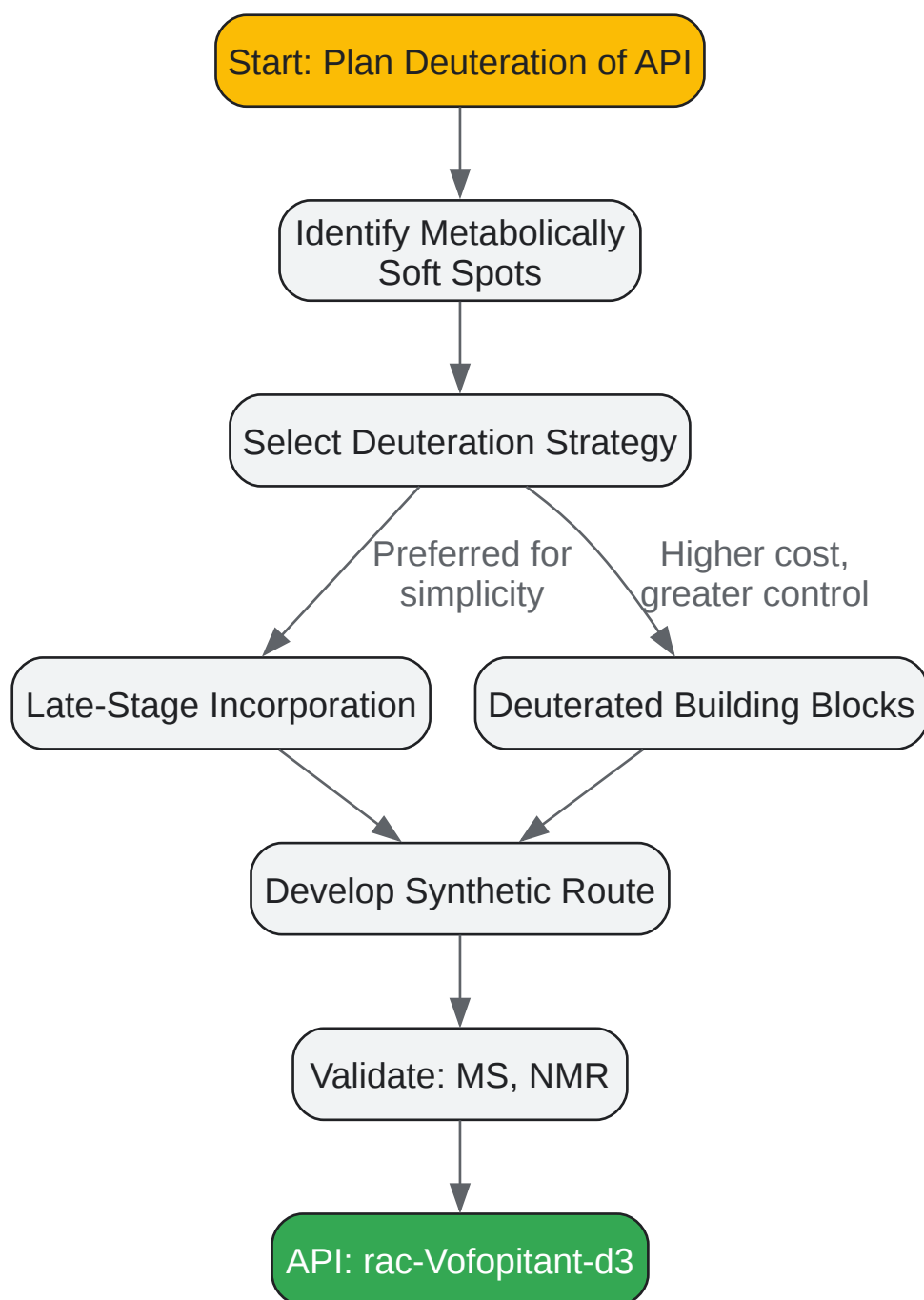
A critical decision point is the location of the deuterium label. The search results indicate that for compounds like **rac-Vofopitant-d3**, the deuterium is often placed at metabolically vulnerable sites (e.g., C-D bonds where the corresponding C-H bond is a site of oxidative metabolism) to achieve the desired kinetic isotope effect [1].

Practical Considerations for Synthesis

The synthesis of complex deuterated molecules requires careful planning and execution. Key considerations include:

- **Isotopic Purity:** The synthetic route must be designed to minimize isotopic dilution and ensure high deuterium enrichment at the specified positions.
- **Chirality:** The "rac-" prefix indicates that the compound is a racemic mixture. The synthesis protocol must describe whether a racemic synthesis is performed or if a resolution step is applied to a mixture of enantiomers.
- **Reagent Selection:** Use of deuterated reagents such as Deuterium gas (D_2), Deuterium oxide (D_2O), or deuterated alkyl lithium (e.g., $LiCD_3$) might be involved in the synthesis.

The following diagram illustrates the core decision-making workflow for planning the synthesis of a deuterated active pharmaceutical ingredient (API) like **rac-Vofopitant-d3**.



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Experimental Protocols

Protocol for In Vitro NK1 Receptor Binding Assay

This protocol is adapted from the biological assays used to characterize Vofopitant [2].

1. Objective: To determine the inhibitory constant (pKi) of **rac-Vofopitant-d3** for the human NK1 receptor.

2. Materials:

- **Test Compound:** **rac-Vofopitant-d3**
- **Reference Ligand:** Radiolabeled Substance P (e.g., [³H]-Substance P)
- **Receptor Source:** Cell membranes expressing the human NK1 receptor.
- **Assay Buffer:** 50 mM HEPES, pH 7.4, containing 10 mM MgCl₂, 1 mM EDTA, and 0.1% BSA.
- **Equipment:** Multi-well filtration plates, cell harvester, liquid scintillation counter.

3. Methodology:

- 1. Membrane Preparation:** Prepare NK1 receptor-expressing membranes and dilute to a working concentration in ice-cold assay buffer.
- 2. Compound Dilution:** Serially dilute **rac-Vofopitant-d3** in DMSO, then further dilute in assay buffer (ensure final DMSO concentration is ≤1%).
- 3. Binding Reaction:** In a 96-well plate, combine:
 - * 50 µL of buffer (for total binding) or unlabeled competitive ligand (for nonspecific binding).
 - * 50 µL of increasing concentrations of **rac-Vofopitant-d3**.
 - * 50 µL of the radioligand [³H]-Substance P.
 - * 100 µL of the membrane suspension.
- 4. Incubation:** Incubate the plate for 60 minutes at 25°C to reach binding equilibrium.
- 5. Termination and Filtration:** Filter the reaction mixture through GF/B filters pre-soaked in 0.3% polyethyleneimine to separate bound from free radioligand.
- 6. Detection:** Wash filters, add scintillation cocktail, and quantify bound radioactivity using a liquid scintillation counter.

4. Data Analysis:

- * Calculate specific binding by subtracting nonspecific binding from total binding.
- * Use non-linear regression analysis to fit the data and determine the IC₅₀ value.
- * Convert IC₅₀ to the inhibition constant (Ki) using the Cheng-Prusoff equation.

Protocol for Analytical Characterization by LC-MS/MS

The analysis of deuterated compounds requires highly specific and sensitive methods [3].

1. Objective: To confirm the identity and isotopic purity of synthesized **rac-Vofopitant-d3**.

2. Materials:

- **Instrument:** Liquid Chromatography coupled to Tandem Mass Spectrometry (LC-MS/MS) with electrospray ionization (ESI).
- **Columns:** C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 µm).

- **Mobile Phases:** A) 0.1% Formic acid in water; B) 0.1% Formic acid in acetonitrile.

3. Methodology: 1. **Chromatography:** * **Injection Volume:** 5 μ L. * **Flow Rate:** 0.4 mL/min. * **Gradient:** 5% B to 95% B over 5 minutes, hold for 1 minute. 2. **Mass Spectrometry:** * **Ionization Mode:** ESI Positive. * **Scan Type:** Multiple Reaction Monitoring (MRM). * **Probe Temperature:** 600°C. * **Declustering Potential:** Optimize for Vofopitant. * **Collision Energy:** Optimize for Vofopitant. 3. **Sample Preparation:** Dissolve **rac-Vofopitant-d3** in methanol or acetonitrile at a concentration of $\sim$ 1 μ g/mL.

4. Data Analysis: * **Identification:** Confirm the identity by matching the retention time and MRM transition of the non-deuterated Vofopitant standard. * **Isotopic Purity:** Compare the mass spectrum of the synthesized compound to the theoretical isotopic abundance pattern to determine the deuterium incorporation rate.

Application in Research

rac-Vofopitant-d3 is primarily used as an **internal standard** in quantitative bioanalysis [1]. Its nearly identical chemical properties to the non-deuterated analyte, combined with a slight mass difference detectable by mass spectrometry, make it ideal for this purpose. It is used to correct for losses during sample preparation and matrix effects during analysis, thereby ensuring the accuracy and precision of pharmacokinetic studies for Vofopitant.

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To cite this document: Smolecule. [Comprehensive Application Notes and Protocols for rac-Vofopitant-d3]. Smolecule, [2026]. [Online PDF]. Available at:

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